

Application Note: Quantification of 1-Palmitoyl-sn-glycerol in Lipid Extracts

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Compound of Interest

Compound Name: 1-Palmitoyl-sn-glycerol

Cat. No.: B1226769

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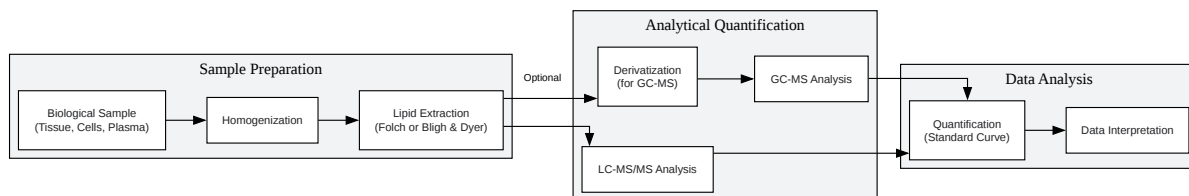
For Researchers, Scientists, and Drug Development Professionals

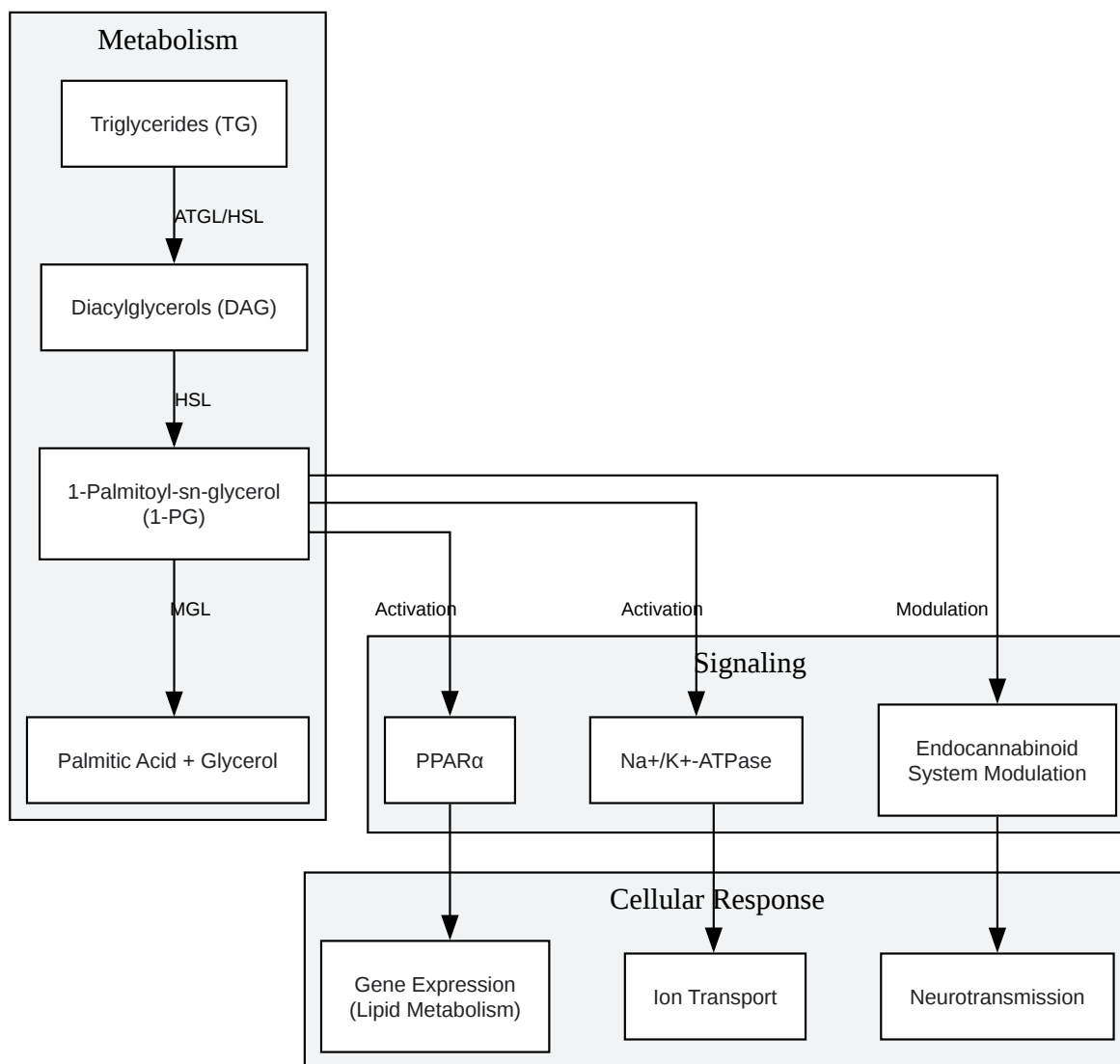
Introduction

1-Palmitoyl-sn-glycerol is a monoacylglycerol (MAG) that plays a crucial role in cellular metabolism and signaling. As an intermediate in the synthesis and breakdown of glycerolipids, its quantification in various biological matrices is essential for understanding lipid metabolism in health and disease.^[1] Furthermore, emerging evidence suggests the involvement of specific monoacylglycerols in signaling pathways, including the endocannabinoid system, making them potential biomarkers and therapeutic targets.^{[1][2]} This application note provides detailed protocols for the extraction and quantification of **1-Palmitoyl-sn-glycerol** from lipid extracts using liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS), along with an overview of its relevant signaling pathways.

Experimental Workflow Overview

The general workflow for the quantification of **1-Palmitoyl-sn-glycerol** involves sample preparation, including lipid extraction, followed by analytical quantification and data analysis.





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References

- 1. What is Monoacylglycerol? - Lipidomics|Creative Proteomics [lipidomics.creative-proteomics.com]
- 2. Monoacylglycerol signalling and ABHD6 in health and disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Quantification of 1-Palmitoyl-sn-glycerol in Lipid Extracts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1226769#quantification-of-1-palmitoyl-sn-glycerol-in-lipid-extracts]

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